

Physical properties of 2-Ethylacrylonitrile (boiling point, density)

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Compound of Interest

Compound Name: **2-Ethylacrylonitrile**

Cat. No.: **B154658**

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Technical Guide: Physical Properties of 2-Ethylacrylonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Ethylacrylonitrile**, specifically its boiling point and density. The information is presented to support research, development, and application activities involving this compound.

Core Physical Properties

2-Ethylacrylonitrile, also known as 2-methylidenebutanenitrile, is an unsaturated aliphatic nitrile with the chemical formula C₅H₇N. Understanding its physical properties is crucial for its handling, application in synthesis, and for the development of new materials.

Data Summary

The key physical properties of **2-Ethylacrylonitrile** are summarized in the table below for quick reference.

Physical Property	Value	Units	Source
Boiling Point	114	°C	[1] [2]
Density	Not readily available in cited experimental sources.	g/cm ³	

Experimental Protocols

The determination of the physical properties of a liquid organic compound like **2-Ethylacrylonitrile** involves standardized experimental procedures. Below are detailed methodologies for the key experiments.

Boiling Point Determination (Capillary Method)

The capillary method is a common and effective technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Bunsen burner or heating mantle
- Stand and clamp

Procedure:

- A small amount of **2-Ethylacrylonitrile** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.

- The test tube is attached to the thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The entire assembly is immersed in the heating bath (Thiele tube).
- The apparatus is heated gradually. As the temperature rises, air trapped in the capillary tube will be seen escaping as bubbles.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.
- The heat is removed, and the liquid is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded. This is the boiling point of the liquid.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, known volume.

Apparatus:

- Pycnometer (a specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath

Procedure:

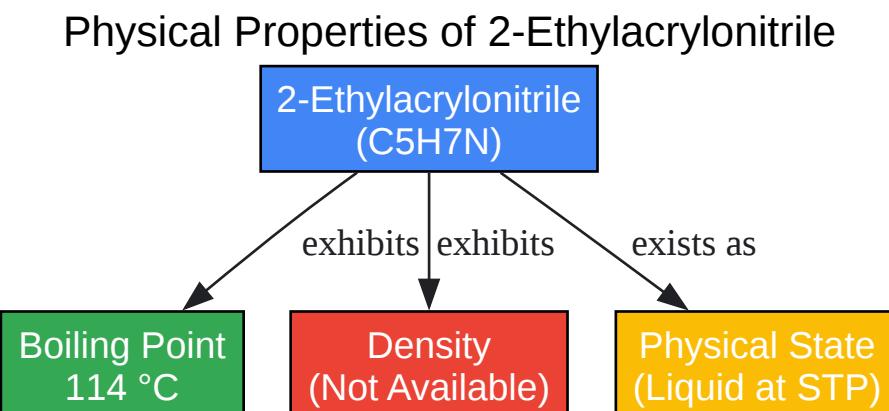
- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance (m_1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The temperature of the water is recorded.

- The pycnometer is emptied, dried, and then filled with **2-Ethylacrylonitrile** at the same temperature as the water and weighed (m_3).
- The density of the liquid is calculated using the following formula:

Density of liquid = $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature}$

Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties.



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Physical Properties Overview

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References

- 1. 2-Ethylacrylonitrile | C5H7N | CID 519271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-methylidenebutanenitrile [stenutz.eu]

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